

mass spectrometry analysis of 4,5-Dimethoxy-2-methylaniline

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Compound of Interest

Compound Name: 4,5-Dimethoxy-2-methylaniline

CAS No.: 41864-45-3

Cat. No.: B1296199

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An Application Note and Protocol for the Mass Spectrometry Analysis of **4,5-Dimethoxy-2-methylaniline**

Authored by: A Senior Application Scientist

Abstract

This technical guide provides a comprehensive overview and detailed protocols for the analysis of **4,5-Dimethoxy-2-methylaniline** using mass spectrometry. As a key intermediate in the synthesis of pharmaceuticals, dyes, and other specialty chemicals, the accurate identification and quantification of this substituted aniline are critical for quality control, impurity profiling, and regulatory compliance.^{[1][2]} This document outlines methodologies for both Gas Chromatography-Mass Spectrometry (GC-MS) and Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS), offering researchers and drug development professionals the necessary tools for robust and reliable analysis.

Introduction: The Analytical Imperative for Substituted Anilines

4,5-Dimethoxy-2-methylaniline (CAS: 41864-45-3) belongs to the substituted aromatic amine class.[3] While essential for chemical synthesis, many aromatic amines are recognized for their potential toxicity and carcinogenicity, necessitating stringent control and monitoring.[4] Mass spectrometry, coupled with chromatographic separation, offers unparalleled sensitivity and specificity, making it the gold standard for analyzing such compounds.

This guide is designed to provide both the theoretical basis and practical, step-by-step protocols for two primary analytical approaches:

- **Gas Chromatography-Mass Spectrometry (GC-MS):** Ideal for volatile and thermally stable compounds, providing detailed fragmentation patterns for structural confirmation.
- **Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS):** The preferred method for trace-level quantification in complex matrices, offering superior sensitivity and specificity without the need for derivatization.[5][6]

Analyte Physicochemical Properties

A thorough understanding of the analyte's properties is fundamental to method development.

Property	Value	Source
Chemical Formula	C ₉ H ₁₃ NO ₂	[3]
Molecular Weight	167.21 g/mol	
Monoisotopic Mass	167.094628657 Da	[3]
CAS Number	41864-45-3	
Appearance	Yellow to brown solid	[7]
Melting Point	108-110 °C	[8]
Boiling Point	~284 °C at 760 mmHg	
SMILES	<chem>CC1=CC(=C(C=C1N)OC)OC</chem>	[3]
InChIKey	BLAYBVPASDNLJM-UHFFFAOYSA-N	[3]

Protocol 1: GC-MS for Identification and Structural Confirmation

GC-MS is a powerful technique for the qualitative analysis of **4,5-Dimethoxy-2-methylaniline**. The electron ionization (EI) source produces a reproducible fragmentation pattern that serves as a chemical fingerprint, allowing for confident identification against spectral libraries.

Rationale for GC-MS

The choice of GC-MS is predicated on the analyte's volatility and thermal stability. The primary advantage of EI is the creation of an extensive and reproducible fragment library. The resulting mass spectrum provides structural information that is crucial for distinguishing between isomers and confirming identity.

Experimental Protocol

A. Standard Preparation:

- Accurately weigh ~10 mg of **4,5-Dimethoxy-2-methylaniline** reference standard.
- Dissolve in a suitable solvent (e.g., Methanol, Acetonitrile, or Dichloromethane) in a 10 mL volumetric flask to create a 1 mg/mL stock solution.
- Perform serial dilutions from the stock solution to prepare working standards in the range of 1-100 µg/mL.

B. Instrumentation and Parameters: The following table provides a robust starting point for method development. Parameters should be optimized for the specific instrument in use.

Parameter	Recommended Setting	Rationale
GC System	Agilent 8890 GC or equivalent	Standard, reliable platform for routine analysis.
Column	Agilent DB-5ms (30m x 0.25mm, 0.25µm) or equivalent	A non-polar column providing good separation for a wide range of aromatic compounds.
Inlet Temperature	250 °C	Ensures complete vaporization without thermal degradation.
Carrier Gas	Helium, constant flow at 1.2 mL/min	Inert carrier gas providing optimal chromatographic efficiency.
Oven Program	Start at 100°C, hold 1 min, ramp at 15°C/min to 280°C, hold 5 min	A standard temperature ramp that effectively separates the analyte from solvent and potential impurities.
Injection Volume	1 µL, Splitless mode	Maximizes sensitivity for trace analysis.
MS System	Agilent 5977B MSD or equivalent	Single quadrupole MS is sufficient for qualitative analysis via spectral matching.
Ion Source	Electron Ionization (EI) at 70 eV	Standard energy for EI, producing reproducible fragmentation and library-searchable spectra. [9]
Source Temperature	230 °C	Standard operating temperature to prevent condensation.
Quadrupole Temp	150 °C	Standard operating temperature.
Scan Range	m/z 40-300	Covers the molecular ion and all expected major fragments.

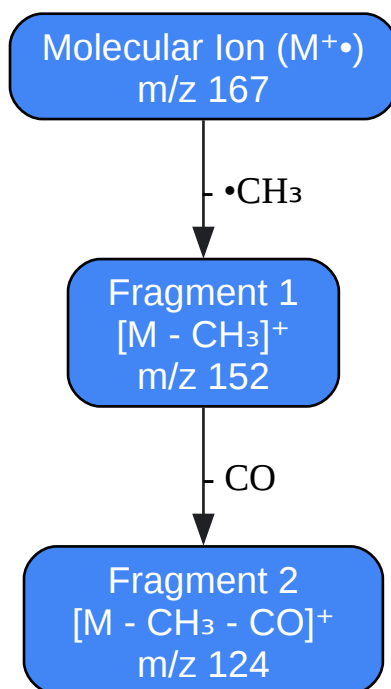
Expected Fragmentation Pattern

Upon electron ionization, the **4,5-Dimethoxy-2-methylaniline** molecule will form a molecular ion ($M^{+\bullet}$) at m/z 167.^[3] This ion is energetically unstable and will undergo fragmentation.^[9] The primary fragmentation pathway involves the loss of a methyl radical ($\bullet\text{CH}_3$) from one of the methoxy groups, a common fragmentation for anisole-type structures, resulting in a stable ion at m/z 152. Subsequent fragmentation may occur.

Table of Expected Ions:

m/z Value	Proposed Fragment	Comments
167	$[\text{C}_9\text{H}_{13}\text{NO}_2]^{+\bullet}$	Molecular Ion ($M^{+\bullet}$). The parent peak. ^[3]
152	$[\text{M} - \text{CH}_3]^+$	Loss of a methyl radical from a methoxy group. A very common and stable fragment. ^[3]
124	$[\text{M} - \text{CH}_3 - \text{CO}]^+$	Subsequent loss of carbon monoxide (CO) from the m/z 152 fragment.

Visualization of Fragmentation Pathway:



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GC-MS (EI) fragmentation pathway of 4,5-Dimethoxy-2-methylaniline.

Protocol 2: LC-MS/MS for Sensitive Quantification

For quantifying **4,5-Dimethoxy-2-methylaniline**, especially at low levels or in complex sample matrices like biological fluids or environmental samples, LC-MS/MS is the superior technique. [5] It provides exceptional sensitivity and selectivity by using Multiple Reaction Monitoring (MRM).

Rationale for LC-MS/MS

LC-MS/MS operates by selecting a specific precursor ion (the protonated molecule, $[M+H]^+$), fragmenting it, and then monitoring for specific product ions. This two-stage filtering process drastically reduces chemical noise and matrix interference, allowing for limits of detection far lower than GC-MS. [10] Electrospray ionization (ESI) is a soft ionization technique, which typically keeps the molecule intact as the $[M+H]^+$ ion, perfect for the first stage of MS/MS.

Experimental Protocol

A. Standard and Sample Preparation:

- **Standard Preparation:** Prepare stock and working standards as described in the GC-MS protocol (Section 3.2.A), using a solvent compatible with the mobile phase (e.g., 50:50 Methanol:Water).
- **Sample Preparation (General):** Dilute the sample in the initial mobile phase composition. Filter through a 0.22 µm syringe filter before injection to protect the UPLC/HPLC system. For complex matrices, a Solid Phase Extraction (SPE) cleanup may be required to remove interferences.[\[5\]](#)

B. Instrumentation and Parameters:

UPLC/HPLC System:

Parameter	Recommended Setting	Rationale
LC System	Waters ACQUITY UPLC I-Class or equivalent	UPLC provides high resolution and fast analysis times. [11]
Column	Waters ACQUITY BEH C18 (2.1 x 50 mm, 1.7 µm) or equivalent	C18 columns offer excellent retention and peak shape for moderately polar aromatic compounds.
Mobile Phase A	0.1% Formic Acid in Water	Provides a proton source for efficient ESI+ ionization and aids in chromatographic separation.
Mobile Phase B	0.1% Formic Acid in Acetonitrile	Strong organic solvent for elution.
Flow Rate	0.4 mL/min	Typical flow rate for a 2.1 mm ID column.
Column Temp.	40 °C	Ensures reproducible retention times.
Injection Vol.	5 µL	
Gradient	10% B to 95% B over 5 min, hold 1 min, re-equilibrate for 2 min	A generic gradient suitable for screening; should be optimized for specific sample types.

Tandem Mass Spectrometer (MS/MS):

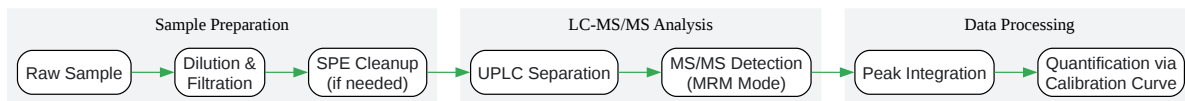
Parameter	Recommended Setting	Rationale
MS System	Waters Xevo TQ-S micro or equivalent	A sensitive triple quadrupole MS is required for MRM analysis.[11]
Ionization Mode	Electrospray Positive (ESI+)	Aromatic amines readily accept a proton to form a positive ion.
Capillary Voltage	3.0 kV	Ensures efficient desolvation of the ESI droplets.
Source Temp.	150 °C	
Desolvation Temp.	400 °C	
Cone Gas Flow	50 L/Hr	
Desolvation Gas	800 L/Hr (Nitrogen)	
MRM Transitions	See Table Below	Specific precursor-to-product ion transitions for quantification and confirmation.

C. Multiple Reaction Monitoring (MRM) Transitions: The precursor ion will be the protonated molecule $[M+H]^+$ at m/z 168.1. Collision-induced dissociation (CID) will generate product ions. The most intense and stable product ion is used for quantification, while a second is used for confirmation.

Precursor Ion (m/z)	Product Ion (m/z)	Use	Proposed Neutral Loss
168.1	153.1	Quantifier	Loss of Methyl (CH_3)
168.1	135.1	Qualifier	Loss of Methyl + Water ($CH_3 + H_2O$)

LC-MS/MS Workflow

The entire analytical process from sample to result follows a structured workflow.



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End-to-end workflow for quantitative LC-MS/MS analysis.

Troubleshooting Common Issues

Problem	Potential Cause(s)	Suggested Solution(s)
No Peak Detected	Incorrect MRM transitions; Instrument sensitivity issue; Sample degradation.	Verify precursor/product ions via a full scan or product ion scan of a concentrated standard. Check instrument tuning and calibration. Prepare fresh samples.
Poor Peak Shape (Tailing)	Column contamination; Incompatible injection solvent; Secondary interactions on the column.	Flush or replace the column. Ensure the injection solvent is weaker than the initial mobile phase. Add a small amount of a competitor amine (e.g., triethylamine) to the mobile phase if silanol interactions are suspected.
Low Sensitivity	Poor ionization; Matrix suppression; Incorrect source parameters.	Optimize source parameters (voltages, temperatures, gas flows). Dilute the sample to reduce matrix effects. Consider SPE cleanup. Ensure mobile phase pH is appropriate for ESI+ (acidic).
Retention Time Shift	Column aging; Leak in the LC system; Change in mobile phase composition.	Allow sufficient column equilibration. Check system pressure for signs of leaks. Prepare fresh mobile phase.

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